

physical properties like melting point and solubility of 17-Hydroxyisolathyrol

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

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Technical Guide: Physicochemical Properties of 17-Hydroxyisolathyrol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **17-Hydroxyisolathyrol**, a macrocyclic lathyrol diterpenoid isolated from the seeds of Euphorbia lathyris. The document details its solubility in various solvent systems and outlines standardized experimental protocols for determining its melting point and solubility.

Physical Properties Melting Point

The specific melting point of **17-Hydroxyisolathyrol** is not readily available in public literature. However, the melting point of a pure crystalline solid is a critical physical property for its identification and purity assessment. It is the temperature at which the material transitions from a solid to a liquid state. For novel or isolated natural products like **17-Hydroxyisolathyrol**, this value would be determined experimentally.

Solubility

17-Hydroxyisolathyrol exhibits varying solubility depending on the solvent system employed. The following tables summarize the available quantitative data on its solubility.



Table 1: Solubility of 17-Hydroxyisolathyrol in Aqueous and Organic Solvent Systems

Solvent System	Composition	Solubility	Observation
DMSO	100%	≥ 100 mg/mL (285.35 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility; use newly opened solvent.[1]
In Vitro Formulation 1	10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5 mg/mL (7.13 mM)	Clear solution.[1]
In Vitro Formulation 2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (7.13 mM)	Clear solution.[1]
In Vitro Formulation 3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.13 mM)	Clear solution.[1]

Note: For formulations where precipitation or phase separation occurs, heating and/or sonication can be used to aid dissolution.[1]

Experimental ProtocolsDetermination of Melting Point (Capillary Method)

The capillary method is a standard technique for determining the melting point of a solid crystalline substance.

Methodology:

- Sample Preparation: The sample of **17-Hydroxyisolathyrol** must be thoroughly dried and in a fine powdered form. This can be achieved by grinding the crystals in a mortar and pestle.
- Capillary Tube Loading: A small amount of the powdered sample is introduced into a thinwalled capillary tube, which is sealed at one end. The tube is tapped gently to pack the



sample tightly into the bottom.

- Apparatus Setup: The loaded capillary tube is placed into a melting point apparatus, adjacent to a high-accuracy thermometer.
- Heating: The apparatus is heated at a controlled rate. For an unknown compound, a rapid
 initial heating can be used to determine an approximate melting range. Subsequently, a new
 sample is heated slowly (e.g., 1-2 °C per minute) as the temperature approaches the
 approximate melting point.
- Observation and Recording: The temperature at which the first droplet of liquid appears is
 recorded as the beginning of the melting range. The temperature at which the entire sample
 becomes a clear liquid is recorded as the end of the melting range. For a pure substance,
 this range should be narrow.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a widely used and reliable technique for determining the equilibrium solubility of a compound in a specific solvent.

Methodology:

- Sample Preparation: An excess amount of 17-Hydroxyisolathyrol is added to a vial
 containing the solvent of interest. The use of an excess amount ensures that a saturated
 solution is formed.
- Equilibration: The vial is sealed and agitated (e.g., using a shaker or stirrer) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solid.
- Phase Separation: After equilibration, the undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation followed by filtration of the supernatant through a chemically inert filter (e.g., PTFE syringe filter) that does not absorb the solute.
- Quantification: The concentration of 17-Hydroxyisolathyrol in the clear, saturated filtrate is determined using a suitable analytical method, such as High-Performance Liquid







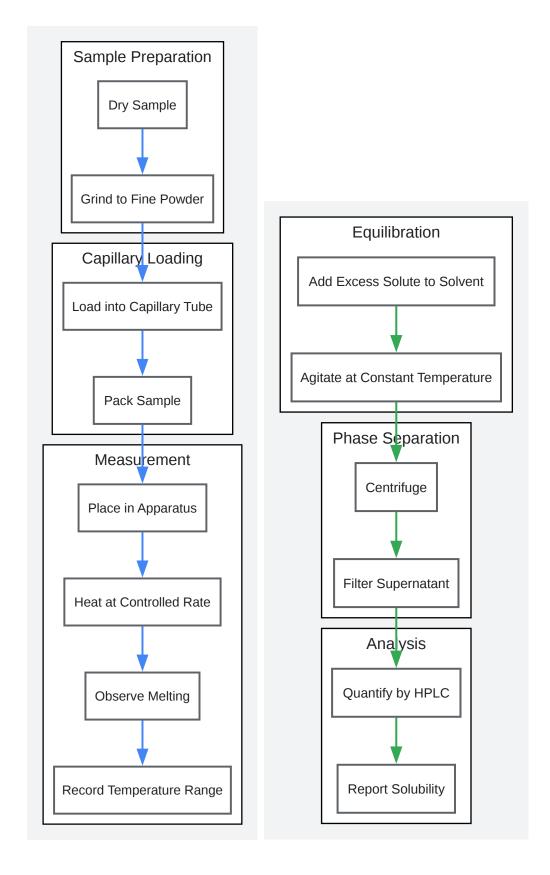
Chromatography (HPLC). A calibration curve is generated using standard solutions of known concentrations to ensure accurate quantification.

 Data Reporting: The solubility is reported in units of mass per volume (e.g., mg/mL) or molarity (mM) at the specified temperature.

Visualizations

The following diagrams illustrate the generalized workflows for the experimental protocols described above.





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References

- 1. medchemexpress.com [medchemexpress.com]
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